

Proper Disposal Procedures for cis-2-Decene

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Compound of Interest

Compound Name: *cis-2-Decene*

CAS No.: 20348-51-0

Cat. No.: B1277015

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Executive Safety Summary

Immediate Action Required: **cis-2-Decene** is a Category 3 Flammable Liquid and an Aspiration Hazard.^[1] It poses a significant threat to aquatic environments.^{[1][2]} Under no circumstances should this chemical be discharged into municipal sewage systems or trash.

Property	Specification	Critical Disposal Implication
CAS Number	20348-51-0	Unique identifier for waste profiles.
Flash Point	~47°C (116.6°F)	Classified as RCRA D001 (Ignitable).
Water Solubility	Insoluble (Floats)	Do not flush. Will form surface films and vaporize.
Specific Gravity	0.75	Lighter than water; complicates spill wash-down.
GHS Hazards	H226, H304, H410	Flammable; Fatal if swallowed/enters airways; Toxic to aquatic life. [1]

Waste Characterization & Regulatory Status

Before initiating disposal, you must classify the waste stream according to local regulations (e.g., EPA RCRA in the US).

- RCRA Waste Code:D001 (Ignitable Characteristic).[\[3\]](#)[\[4\]](#)
 - Reasoning: The flash point of 47°C falls below the 60°C (140°F) threshold defined in 40 CFR 261.21.
- Waste Stream: Non-halogenated Organic Solvent.
- Compatibility Group: Alkenes/Hydrocarbons.
 - Segregation: Keep separate from Strong Oxidizers (e.g., Nitric Acid, Peroxides) to prevent exothermic polymerization or fire.

Step-by-Step Disposal Protocol

Phase 1: Segregation and Containerization

Objective: Prevent cross-reactivity and ensure safe transport.

- Select the Container: Use a high-density polyethylene (HDPE) jerrycan or a safety steel solvent can. Ensure the container is rated for flammable liquids.
- Verify Empty Status: If disposing of an "empty" original bottle, it must be "RCRA Empty" (<3% by weight remaining). If residue remains, treat the entire bottle as hazardous waste.
- Bulking (Mixing):
 - You MAY mix **cis-2-Decene** with other compatible non-halogenated solvents (e.g., Hexane, Toluene, Acetone).
 - You MUST NOT mix with halogenated solvents (e.g., Dichloromethane) if your facility requires separate streams for cost/incineration efficiency.
 - NEVER mix with oxidizers or acids.

Phase 2: Labeling

Attach a hazardous waste tag immediately upon adding the first drop of waste. The label must contain:

- Chemical Name: "**cis-2-Decene**" (Do not use abbreviations like "C10").
- Hazard Checkbox: ☒ Ignitable / Flammable.

Phase 3: Final Disposal

Transfer the container to your facility's Central Accumulation Area (CAA) within the permitted timeframe (usually 90 or 180 days depending on generator status).

- Ultimate Fate: The standard industry method is Fuel Blending or High-Temperature Incineration. This converts the hydrocarbon into

and

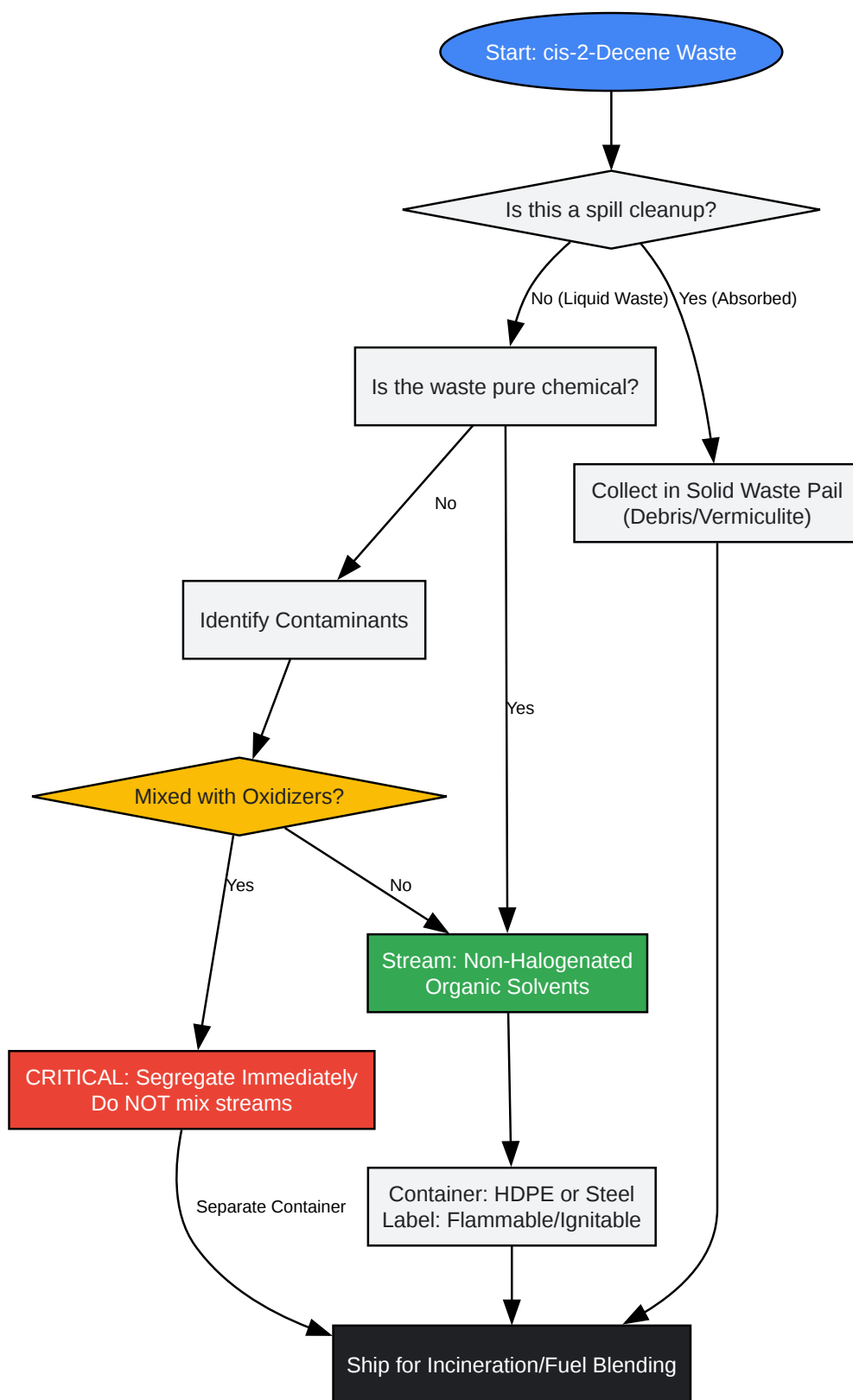
, neutralizing the aquatic toxicity risk.

Spill Response Workflow

Scenario: A 500mL bottle of **cis-2-Decene** shatters in the fume hood.

- Evacuate & Isolate: Immediately remove ignition sources (hot plates, stirrers). Alert nearby personnel.
- PPE Upgrade: Wear nitrile gloves (splash protection), lab coat, and safety goggles. If the spill is outside a hood and vapors are strong, respiratory protection may be required (consult EHS).
- Containment:
 - Do NOT use paper towels (increases surface area for evaporation/flammability).
 - Use inert absorbents (Vermiculite, Sand, or commercial "Solvent Pillows").
 - Note:**cis-2-Decene** floats on water; if it reaches a floor drain, use a spill boom or dike to block entry.
- Cleanup:
 - Cover the spill with absorbent from the perimeter inward.
 - Scoop the saturated material into a wide-mouth container/pail.
 - Label this container as "Hazardous Waste (Debris contaminated with **cis-2-Decene**)".
- Decontamination: Wipe the surface with a detergent solution to emulsify remaining oily residue.

Decision Logic Visualization



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Figure 1: Decision matrix for the safe segregation and disposal of **cis-2-Decene**, ensuring RCRA compliance.

References

- PubChem. (n.d.).[5] (2Z)-2-Decene (Compound). National Library of Medicine. Retrieved from [\[Link\]](#)
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